



Methylpiperidino Pyrazole (MPP) in Murine Models: Application Notes and Protocols for Researchers

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the dosage and administration of **Methylpiperidino pyrazole** (MPP), a selective estrogen receptor alpha (ERα) antagonist, in mice. This guide synthesizes findings from preclinical studies to ensure safe and effective use in a research setting.

Overview and Mechanism of Action

Methylpiperidino pyrazole (MPP) is a non-steroidal compound that acts as a potent and selective antagonist of Estrogen Receptor Alpha (ER α).[1][2][3] It exhibits a significantly higher binding affinity for ER α compared to ER β , making it a valuable tool for investigating the specific roles of ER α -mediated signaling pathways.[1] The antagonistic action of MPP on ER α has been shown to modulate various physiological processes, including those in the uterus and in behavioral models.[4]

MPP exerts its effects by binding to ER α and inhibiting its transcriptional activity.[5] This can occur through both genomic and non-genomic pathways. In the genomic pathway, ER α , upon activation by an agonist, translocates to the nucleus and binds to estrogen response elements (EREs) on DNA, regulating gene expression. MPP blocks this process. The non-genomic pathway involves membrane-associated ER α , which can rapidly activate intracellular signaling cascades, such as the PI3K/Akt and MAPK pathways.[6][7] Studies have indicated that MPP can attenuate the phosphorylation of ER α and downstream effectors like Akt.[4][8]



Dosage and Administration Data

The following tables summarize the quantitative data on the dosage and administration of MPP in mice from various studies.

Table 1: Dosage Regimens for Methylpiperidino Pyrazole in Mice

Dosage (per mouse)	Dosage (per kg)	Route of Administration	Study Context	Reference
25, 50, 100, or 150 μg	N/A	Subcutaneous	Uterine effects in ovariectomized mice	(Davis et al., 2006)
N/A	20 μg/kg (low dose)	Subcutaneous	Prepulse inhibition (PPI) testing	[4]
N/A	200 μg/kg (high dose)	Subcutaneous	Prepulse inhibition (PPI) testing	[4]

Table 2: Administration Parameters for Methylpiperidino Pyrazole in Mice

Parameter	Value	Study Context	Reference
Route of Administration	Subcutaneous (s.c.)	Uterine effects, Behavioral studies	(Davis et al., 2006),[4]
Injection Volume	5 mL/kg	Prepulse inhibition (PPI) testing	[4]
Timing of Administration	60 minutes before testing	Prepulse inhibition (PPI) testing	[4]

Experimental ProtocolsPreparation of Methylpiperidino Pyrazole for Injection



MPP is sparingly soluble in aqueous solutions and requires an organic solvent for initial dissolution.[9] The following protocols provide methods for preparing MPP for subcutaneous injection.

Protocol 3.1.1: Preparation of MPP Stock Solution

- Materials:
 - Methylpiperidino pyrazole (MPP) powder
 - Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
 - Sterile microcentrifuge tubes
 - Inert gas (e.g., argon or nitrogen)
- Procedure:
 - 1. Weigh the desired amount of MPP powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO or DMF to achieve the desired stock concentration.
 MPP is soluble in DMSO at approximately 5 mg/mL and in DMF at approximately 14 mg/mL.[5][9]
 - 3. Purge the tube with an inert gas to prevent oxidation.
 - 4. Vortex thoroughly until the MPP is completely dissolved.
 - 5. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[10] Avoid repeated freeze-thaw cycles.

Protocol 3.1.2: Preparation of Injectable Solution (Aqueous-based)

- Materials:
 - MPP stock solution (in DMF)
 - Sterile Phosphate-Buffered Saline (PBS), pH 7.2



- Sterile, pyrogen-free vehicle for injection
- Sterile tubes
- Procedure:
 - 1. Thaw the MPP stock solution at room temperature.
 - 2. For maximum solubility in aqueous buffers, first dissolve MPP in DMF.[9]
 - 3. Dilute the MPP/DMF stock solution with sterile PBS (pH 7.2) to the final desired concentration. A 1:8 ratio of DMF to PBS can be used.[9]
 - 4. Vortex the solution thoroughly to ensure it is homogenous.
 - 5. It is recommended to use this aqueous solution on the same day it is prepared.[9]

Protocol 3.1.3: Preparation of Injectable Solution (Oil-based)

- Materials:
 - MPP stock solution (in DMSO)
 - Sterile corn oil
 - Sterile tubes
- Procedure:
 - 1. Prepare a stock solution of MPP in DMSO (e.g., 8 mg/mL).
 - 2. Add 50 μ L of the MPP/DMSO stock solution to 950 μ L of corn oil to achieve a 5% DMSO in corn oil formulation.[11]
 - 3. Mix thoroughly until a clear solution is obtained.
 - 4. This solution should be used immediately for optimal results.[11]

Subcutaneous Administration Protocol in Mice



This protocol outlines the standard procedure for subcutaneous injection in mice.

Materials:

- Prepared injectable MPP solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- 70% ethanol
- Animal restrainer (optional)

Procedure:

- 1. Warm the injectable solution to room temperature if it was stored refrigerated.
- 2. Gently restrain the mouse. One common method is to grasp the loose skin at the scruff of the neck between the thumb and forefinger.
- 3. Wipe the injection site (the area of tented skin on the back) with 70% ethanol and allow it to dry.
- 4. Insert the needle, bevel up, into the base of the tented skin, parallel to the spine. Be careful not to puncture the underlying muscle.
- 5. Gently pull back on the plunger to ensure the needle is not in a blood vessel (no blood should enter the syringe).
- 6. Slowly inject the calculated volume of the MPP solution.
- 7. Withdraw the needle and gently apply pressure to the injection site with a sterile gauze pad for a few seconds.
- 8. Return the mouse to its cage and monitor for any adverse reactions.

Visualizing Pathways and Workflows



Experimental Workflow for MPP Administration

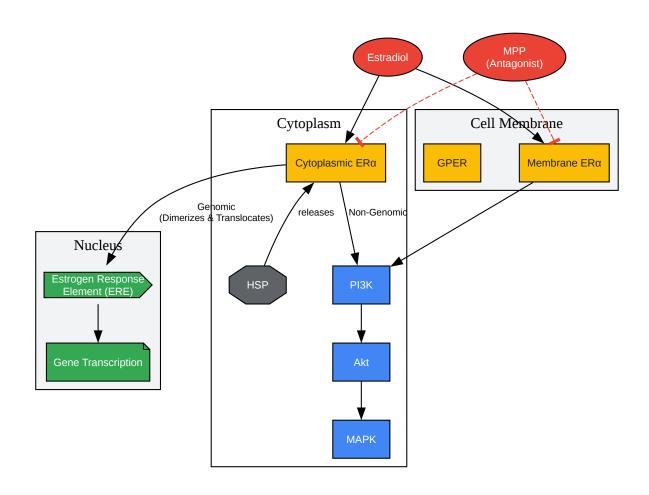


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Caption: Workflow for MPP preparation and administration in mice.

Simplified ERα Signaling Pathway and MPP's Point of Intervention





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